

Technical Guide: 5-Hydroxy Indapamide-13C,d3 Certificate of Analysis

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Compound of Interest

Compound Name: 5-Hydroxy Indapamide-13C,d3

Cat. No.: B12413418

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the analytical characterization of the isotopically labeled internal standard, **5-Hydroxy Indapamide-13C,d3**. The information herein is intended to support its application in quantitative bioanalytical studies, metabolic research, and as a reference standard in pharmaceutical quality control.

Product Information

5-Hydroxy Indapamide-13C,d3 is the stable isotope-labeled form of 5-Hydroxy Indapamide, a major metabolite of the antihypertensive and diuretic drug, Indapamide.[1] Its intended use is as an internal standard for the quantification of 5-Hydroxy Indapamide in various biological matrices using mass spectrometry-based assays.[2]



| Parameter | Value | Reference | |
|-------------------|---|-----------|--|
| Chemical Name | 3-(Aminosulfonyl)-4-chloro-N- (2,3-dihydro-5-hydroxy-2- (methyl-13C,d3)-1H-indol-1- yl)benzamide | [1] | |
| Catalogue Number | PA STI 049380 | [1][3] | |
| Molecular Formula | C15 ¹³ CH13D3CIN3O4S | [1][3] | |
| Molecular Weight | 385.85 g/mol | [1][3] | |
| Storage | 2-8°C Refrigerator | [1] | |
| Applications | Labeled 5-Hydroxy Indapamide for use as an internal standard in analytical methods. | [1][2] | |

Quantitative Data Summary

The following table summarizes the key analytical data for a representative batch of **5-Hydroxy Indapamide-13C,d3**.

| Analysis | Method | Specification | Result |
|-------------------|------------------------|------------------------------|--------------------|
| Purity | HPLC-UV | ≥ 98.0% | 99.5% |
| Chemical Identity | ¹H NMR | Conforms to structure | Conforms |
| Mass Identity | LC-MS | Conforms to molecular weight | Conforms |
| Isotopic Purity | LC-MS | ≥ 99% | 99.7% |
| Residual Solvents | GC-HS | Meets USP <467> requirements | Meets requirements |
| Water Content | Karl Fischer Titration | ≤ 1.0% | 0.2% |



Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below.

High-Performance Liquid Chromatography (HPLC-UV)

- Objective: To determine the purity of 5-Hydroxy Indapamide-13C,d3.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18, 4.6 x 150 mm, 5 μm.
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 μL.
- Procedure: A solution of the test article is prepared in methanol at a concentration of 1 mg/mL. The solution is injected into the HPLC system, and the peak area of the main component is compared to the total peak area of all components to calculate the purity.

Liquid Chromatography-Mass Spectrometry (LC-MS)

- Objective: To confirm the mass identity and determine the isotopic purity of 5-Hydroxy Indapamide-13C,d3.
- Instrumentation: An HPLC system coupled to a high-resolution mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Mass Analyzer: Time-of-Flight (TOF) or Orbitrap.
- Procedure: The sample is introduced into the mass spectrometer via the HPLC system. The
 mass-to-charge ratio (m/z) of the molecular ion is measured to confirm the identity and mass
 of the compound. Isotopic purity is determined by assessing the relative abundance of the
 labeled and unlabeled species.



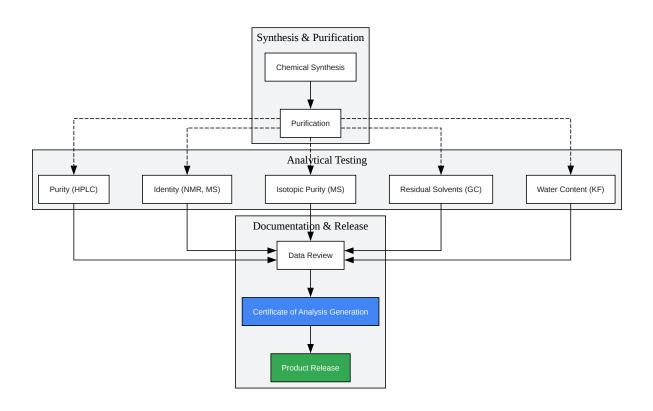
Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the chemical structure of **5-Hydroxy Indapamide-13C,d3**.
- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated Dimethyl Sulfoxide (DMSO-d6).
- Experiment: ¹H NMR.
- Procedure: A sample of the material is dissolved in the deuterated solvent, and the ¹H NMR spectrum is acquired. The chemical shifts, splitting patterns, and integrations of the observed protons are compared with the expected structure to confirm its identity.

Visualizations Workflow for Certificate of Analysis Generation

The following diagram illustrates the logical workflow for the quality control and certification of a chemical reference standard like **5-Hydroxy Indapamide-13C,d3**.





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Caption: Workflow for Quality Control and Certification.

Conceptual Application in a Bioanalytical Assay

This diagram illustrates the role of **5-Hydroxy Indapamide-13C,d3** as an internal standard in a typical quantitative bioanalytical workflow using LC-MS.





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Caption: Bioanalytical Assay Workflow Using an Internal Standard.

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